

An In-depth Technical Guide to meta-Chlorophenylpiperazine (mCPP) and Related Compounds

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Compound of Interest

Compound Name:	<i>Mcppc</i>
CAS No.:	92406-14-9
Cat. No.:	B1226851

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of meta-Chlorophenylpiperazine (mCPP), a psychoactive compound of the phenylpiperazine class. Initially developed for scientific research in the late 1970s, mCPP has a complex pharmacological profile, primarily interacting with the serotonergic system. This document details its mechanism of action, summarizes key quantitative data, outlines experimental protocols, and visualizes its signaling pathways.

Core Compound: meta-Chlorophenylpiperazine (mCPP)

mCPP, or 1-(3-chlorophenyl)piperazine, is a synthetic drug that functions as a non-selective serotonin receptor agonist and a serotonin-releasing agent.^{[1][2]} It has been utilized as a tool in scientific research to probe the function of the serotonin system and has also been identified as an active metabolite of several licensed medications, including the antidepressant trazodone.

[3] Despite its use in research, mCPP has also appeared on the illicit drug market, often as an adulterant in ecstasy tablets.[3][4] However, its subjective effects are often considered unpleasant, including anxiety and headaches, which has limited its recreational appeal.[1]

Quantitative Pharmacological Data

The following tables summarize the binding affinities (K_i) of mCPP for various neurotransmitter receptors and transporters, as well as its pharmacokinetic properties.

Table 1: Binding Affinity (K_i , nM) of mCPP for Neurotransmitter Receptors and Transporters

Target	Binding Affinity (K_i , nM)
5-HT1A	130
5-HT1B	160
5-HT1D	130
5-HT2A	98
5-HT2B	3.3
5-HT2C	1.8
5-HT3	290
SERT	260
NET	3,100
DAT	>10,000
α 1-adrenergic	540
α 2-adrenergic	610
H1	1,200

Data compiled from various sources. The smaller the K_i value, the stronger the binding affinity.

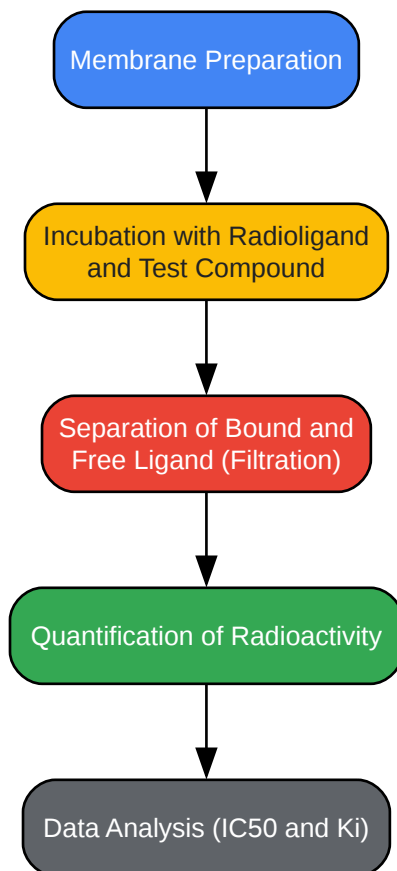
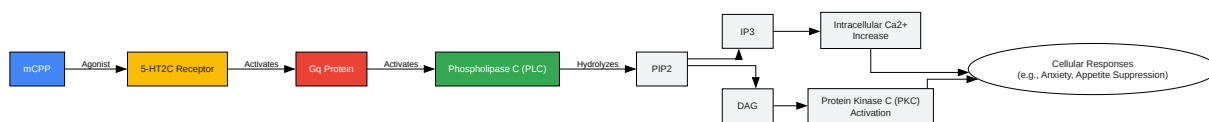
Table 2: Pharmacokinetic Properties of mCPP

Parameter	Value
Bioavailability	14-108% (highly variable)
Elimination Half-Life	4-14 hours
Primary Metabolizing Enzyme	CYP2D6

Data from studies in healthy human volunteers.[5]

Signaling Pathways and Mechanism of Action

mCPP exerts its effects primarily through its interaction with multiple serotonin (5-HT) receptor subtypes. Its high affinity for the 5-HT_{2B} and 5-HT_{2C} receptors is particularly notable.[1] The activation of these receptors, which are G-protein coupled receptors, initiates a cascade of intracellular signaling events. For instance, activation of 5-HT_{2C} receptors is linked to the stimulation of phospholipase C (PLC), leading to the production of inositol trisphosphate (IP₃) and diacylglycerol (DAG). These second messengers, in turn, modulate intracellular calcium levels and activate protein kinase C (PKC), respectively, influencing a wide range of cellular processes including neuronal excitability. The anxiogenic and anorectic effects of mCPP are thought to be mediated, at least in part, by its agonist activity at 5-HT_{2C} receptors.[1]



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